

In-depth Technical Guide: Topoisomerase II Inhibitor 13 (CAS 451515-89-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Topoisomerase II inhibitor 13*

Cat. No.: *B10801947*

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Chemical Name: 4-(5-(4-chloro-3-nitrophenyl)furan-2-yl)-4-oxobut-2-enoic acid

CAS Number: 451515-89-2

Molecular Formula: $C_{14}H_8ClNO_6$

Molecular Weight: 337.67 g/mol

Introduction

Topoisomerase II inhibitor 13 is a chemical compound identified as an inhibitor of Topoisomerase II, a critical enzyme in DNA replication and chromosome organization. Due to its inhibitory action, this compound has been investigated for its potential as an anti-proliferative agent, particularly in cancer research. This technical guide provides a summary of the available information on this compound, including its properties, biological activity, and the methodologies used for its characterization.

Physicochemical Properties

A summary of the known physicochemical properties of **Topoisomerase II inhibitor 13** is presented in Table 1.

Property	Value	Reference
CAS Number	451515-89-2	[1][2]
Molecular Formula	C ₂₂ H ₂₃ N ₉ (Note: Inconsistency found) ¹	[1][3]
Molecular Weight	413.48 g/mol (Note: Inconsistency found) ¹	[1][2][3]
Solubility	DMSO: 6 mg/mL (14.51 mM)	[3]

¹Note on inconsistent data: While the user-provided chemical name and CAS number correspond to the molecular formula C₁₄H₈ClNO₆ and molecular weight 337.67 g/mol, several chemical supplier databases list the CAS number 451515-89-2 with a different molecular formula (C₂₂H₂₃N₉) and molecular weight (413.48 g/mol) [1][3]. This discrepancy suggests a potential error in public databases, and researchers should verify the identity of the compound through independent analysis.

Biological Activity

Topoisomerase II inhibitor 13 has been shown to inhibit the activity of topoisomerase II (Topo II). This inhibition leads to anti-proliferative effects in cancer cells. Specifically, it has demonstrated strong activity against HL-60/MX2 cancer cells, which are derived from the HL-60 cell line and are known for their resistance to other Topo II inhibitors. The compound is also reported to induce apoptosis in cancer cells.

Cell Line	Activity	Reference
HL-60/MX2	Strong anti-proliferation	
Cancer Cells	Induces apoptosis	[4]

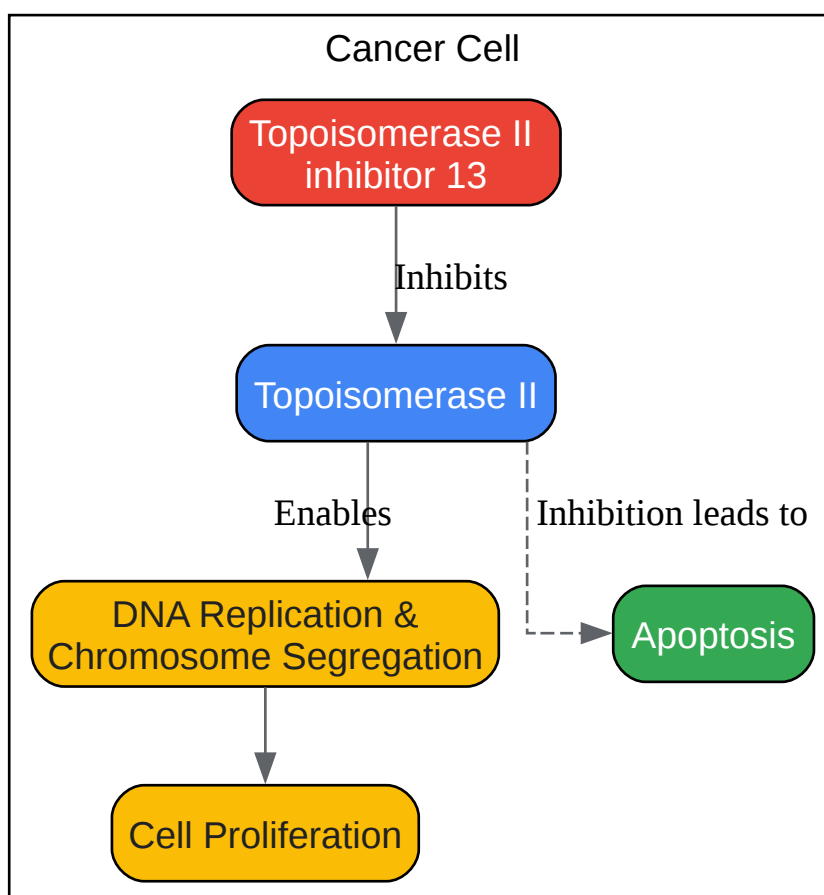
Mechanism of Action

The primary mechanism of action of this compound is the inhibition of Topoisomerase II. Topoisomerase II enzymes are crucial for managing DNA topology by catalyzing the transient double-strand breakage and re-ligation of DNA. By inhibiting this enzyme, the compound

disrupts DNA replication and repair processes, ultimately leading to cell cycle arrest and apoptosis. The specific mode of inhibition (e.g., catalytic inhibition vs. stabilization of the cleavage complex) is not detailed in the readily available literature.

Signaling Pathway Visualization

Due to the limited public information, a detailed signaling pathway for **Topoisomerase II inhibitor 13** cannot be constructed. However, a generalized workflow of its presumed mechanism of action is presented below.



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Caption: Generalized mechanism of **Topoisomerase II inhibitor 13**.

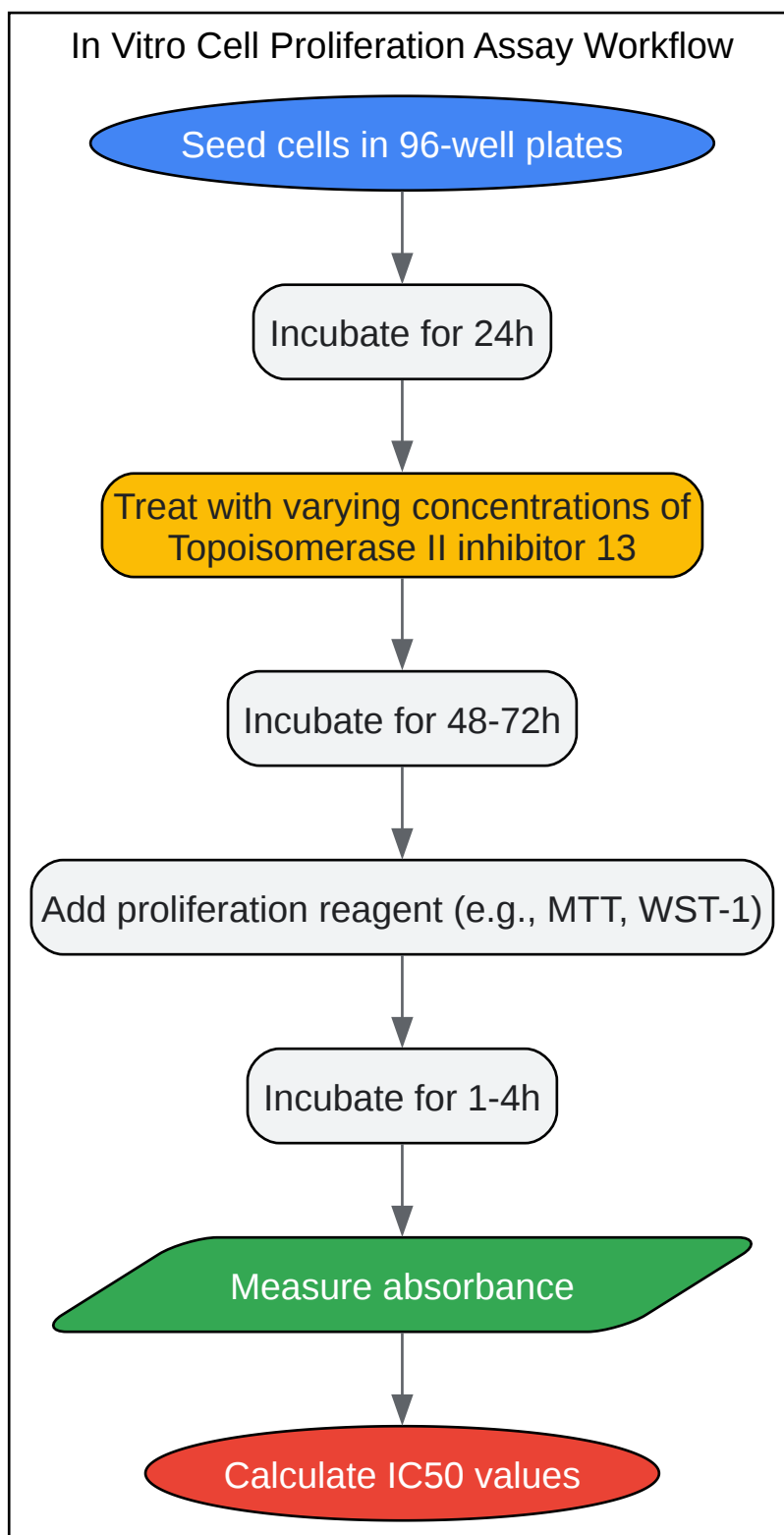
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or biological evaluation of **Topoisomerase II inhibitor 13** (CAS 451515-89-2) are not available in the public scientific literature. The information is primarily from vendor-supplied data sheets.

General Protocol for In Vitro Cell Proliferation Assay (Hypothetical)

Based on standard laboratory procedures for assessing anti-proliferative activity, a hypothetical protocol is provided. Researchers should optimize this based on their specific cell lines and laboratory conditions.

Workflow Visualization



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Caption: A typical workflow for an in vitro cell proliferation assay.

Conclusion

Topoisomerase II inhibitor 13 (CAS 451515-89-2) is a compound with demonstrated inhibitory activity against Topoisomerase II and anti-proliferative effects in specific cancer cell lines. However, a comprehensive understanding of its biological activity, mechanism of action, and potential therapeutic applications is hampered by the limited availability of peer-reviewed research. The discrepancy in its reported chemical structure across various databases also highlights the need for careful characterization by any researcher intending to work with this molecule. Further studies are required to elucidate its detailed pharmacological profile and to explore its potential as a therapeutic agent.

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